

8-Hydroxyquinolinolato-lithium chemical formula and molecular weight

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Compound of Interest

Compound Name: 8-Hydroxyquinolinolato-lithium

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An In-Depth Technical Guide to 8-Hydroxyquinolinolato-lithium

This guide provides essential chemical data and a functional overview of **8-Hydroxyquinolinolato-lithium** (Liq), a key material in organic electronics. It is intended for researchers, scientists, and professionals in drug development and materials science.

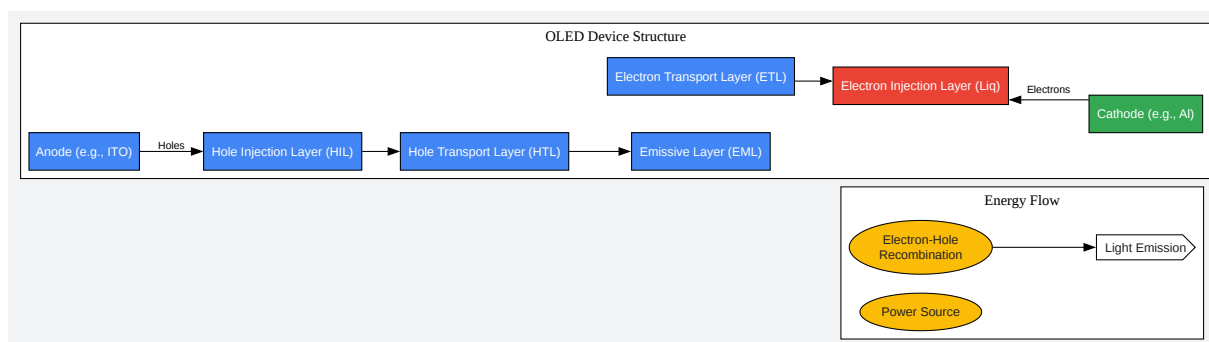
Core Chemical Properties

8-Hydroxyquinolinolato-lithium is an organic lithium compound utilized primarily for its excellent electron injection and transport properties. A summary of its fundamental chemical identifiers is presented below.

Property	Value
Chemical Formula	C ₉ H ₆ LiNO [1] [2] [3] [4] [5] [6]
Molecular Weight	151.09 g/mol [1] [2] [5] [6]

Application in Organic Light-Emitting Diodes (OLEDs)

A primary application of **8-Hydroxyquinolinolato-lithium** is as an electron injection layer (EIL) in the fabrication of Organic Light-Emitting Diodes (OLEDs).[1][5] In this capacity, it serves to facilitate the efficient injection of electrons from the cathode into the electron transport layer (ETL), a critical step for achieving high device performance and stability.[1][5] The diagram below illustrates the typical layered structure of an OLED, highlighting the position and function of the **8-Hydroxyquinolinolato-lithium** layer.



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Caption: Workflow of an OLED with **8-Hydroxyquinolinolato-lithium** (Liq) as the EIL.

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